

Occurrence of Rosuvastatin and Atorvastatin in Wastewater: A Comparative Analysis

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Rosuvastatin Lactone	
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A comprehensive review of scientific literature reveals the presence of both rosuvastatin and atorvastatin, along with the rosuvastatin metabolite, **rosuvastatin lactone**, in municipal wastewater. Studies indicate that these widely prescribed cholesterol-lowering medications are frequently detected in wastewater influent and effluent, highlighting their persistence through conventional treatment processes. This guide provides a comparative analysis of their occurrence, supported by experimental data and detailed methodologies.

Quantitative Analysis of Statin Occurrence in Wastewater

The concentrations of atorvastatin, rosuvastatin, and **rosuvastatin lactone** in wastewater vary, as demonstrated by a Canadian study that sampled eleven sewage treatment plants. The data from this study, summarized below, provides a clear comparison of their prevalence in both untreated influent and treated effluent.



Compound	Influent Median Concentration (ng/L)	Effluent Median Concentration (ng/L)	Median Removal Rate (%)
Atorvastatin (ATO)	166	77	66
Rosuvastatin (RST)	448	324	22 (combined with RSTL)
Rosuvastatin Lactone (RSTL)	158	41	22 (combined with RST)

Data sourced from a study of 11 sewage treatment plants in Ontario, Canada.[1]

The data indicates that rosuvastatin is present at higher concentrations in raw sewage compared to atorvastatin. However, atorvastatin exhibits a significantly higher removal rate during wastewater treatment. Due to the inter-conversion between rosuvastatin and its lactone form, their concentrations and removal rates are often reported as a combined value.[1]

Degradation Kinetics in Aquatic Environments

The persistence of these compounds is further elucidated by their degradation kinetics. Studies have shown that both atorvastatin and rosuvastatin degrade in wastewater, with the process following first-order kinetics. The degradation is notably faster in activated sludge compared to pure water, suggesting a role for microbial activity in their breakdown.[2][3][4][5]

Compound	Degradation Rate Constant in Wastewater (k, s ⁻¹)	Degradation Rate Constant in Pure Water (k, s ⁻¹)
Atorvastatin (ATO)	2.2 x 10 ⁻⁷	1.9 x 10 ⁻⁸
Rosuvastatin (RST)	1.8 x 10 ⁻⁷	2.2 x 10 ⁻⁸

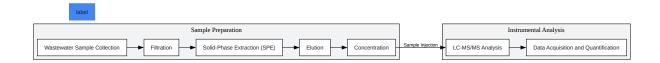
First-order kinetic rate constants at room temperature.[2][3][4][5]

Experimental Protocols



The detection and quantification of these statins in environmental samples necessitate sensitive and specific analytical methods. The primary techniques employed in the cited studies are solid-phase extraction (SPE) followed by liquid chromatography-tandem mass spectrometry (LC-MS/MS).[1][6]

Analytical Workflow



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Caption: General workflow for the analysis of statins in wastewater samples.

A detailed experimental protocol involves the following steps:

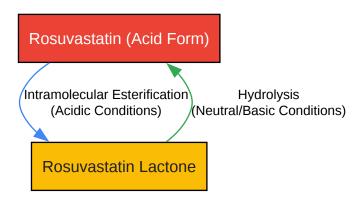
- Sample Collection: Wastewater influent and effluent samples are collected.
- Filtration: Samples are filtered to remove particulate matter.
- Solid-Phase Extraction (SPE): The filtered water sample is passed through an SPE cartridge.
 The specific type of cartridge sorbent is chosen to effectively retain the target analytes (atorvastatin, rosuvastatin, and rosuvastatin lactone).
- Elution: The retained compounds are eluted from the SPE cartridge using a small volume of an appropriate organic solvent.
- Concentration: The eluate is concentrated, often by evaporation under a gentle stream of nitrogen, to increase the analyte concentration.
- LC-MS/MS Analysis: The concentrated extract is injected into a liquid chromatograph coupled to a tandem mass spectrometer. The compounds are separated on a



chromatographic column (e.g., a C18 column) and then detected and quantified by the mass spectrometer operating in selected reaction monitoring (SRM) mode for high specificity and sensitivity.[7]

Logical Relationship: Rosuvastatin and its Lactone Form

The dynamic equilibrium between rosuvastatin and **rosuvastatin lactone** in aqueous environments is a critical consideration in their analysis and environmental fate.



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Caption: Inter-conversion between rosuvastatin and rosuvastatin lactone.

This inter-conversion necessitates that for accurate environmental assessment, the total concentration of both rosuvastatin and **rosuvastatin lactone** should be considered.[1] The equilibrium is influenced by the pH of the water, with acidic conditions favoring the formation of the lactone.

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